

Cabozantinib S-malate Solubility: Technical Support Center

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Compound of Interest

Compound Name: Cabozantinib S-malate

Cat. No.: B000318

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering solubility issues with **Cabozantinib S-malate** in DMSO and PBS.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **Cabozantinib S-malate** in DMSO and PBS?

A1: **Cabozantinib S-malate** exhibits high solubility in Dimethyl Sulfoxide (DMSO) but is practically insoluble in aqueous solutions like Phosphate-Buffered Saline (PBS) and water. The solubility in aqueous media is also pH-dependent, with higher solubility at acidic pH and practical insolubility above pH 4.

Q2: Why is my **Cabozantinib S-malate** not dissolving properly in DMSO?

A2: Several factors can affect the dissolution of **Cabozantinib S-malate** in DMSO. Hygroscopic (water-absorbing) DMSO can significantly reduce the compound's solubility. It is crucial to use fresh, anhydrous, high-purity DMSO. Additionally, physical assistance like ultrasonication may be necessary to achieve complete dissolution, especially at high concentrations.

Q3: Can I dissolve **Cabozantinib S-malate** directly in cell culture media or PBS for my experiments?

A3: Direct dissolution in aqueous buffers like PBS or cell culture media is not recommended due to the compound's poor aqueous solubility. This can lead to precipitation of the compound, resulting in inaccurate concentrations in your experiments. The standard procedure is to first prepare a concentrated stock solution in DMSO.

Q4: What is the recommended storage condition for **Cabozantinib S-malate** stock solutions in DMSO?

A4: Prepared stock solutions in DMSO should be aliquoted and stored at -20°C for short-term storage (up to 6 months) or -80°C for long-term storage (up to 1 year) to prevent degradation from repeated freeze-thaw cycles.

Troubleshooting Guide

Issue 1: **Cabozantinib S-malate** powder is not fully dissolving in DMSO.

- Question: I've added the correct volume of DMSO to my **Cabozantinib S-malate** powder, but I still see solid particles. What should I do?
- Answer:
 - Use Fresh DMSO: Ensure you are using a fresh, unopened bottle of anhydrous, high-purity DMSO. Older DMSO can absorb moisture from the air, which hinders solubility.
 - Apply Sonication: Place the vial in an ultrasonic water bath for several minutes to aid dissolution.
 - Gentle Warming: Gentle warming can increase solubility. A study on Cabozantinib malate showed that its mole fraction solubility in DMSO increases with temperature. However, be cautious with temperature to avoid degradation.
 - Vortexing: Vigorous vortexing can also help break up powder clumps and facilitate dissolution.

Issue 2: Precipitation occurs after diluting the DMSO stock solution into PBS or cell culture media.

- Question: When I add my **Cabozantinib S-malate** DMSO stock to my aqueous experimental buffer (PBS or media), a precipitate forms. How can I prevent this?
- Answer:
 - Lower the Final DMSO Concentration: The final concentration of DMSO in your aqueous solution should be kept as low as possible, typically below 0.1%, to minimize its potential effects on cells and reduce the likelihood of precipitation.
 - Serial Dilutions: Instead of a single large dilution, perform serial dilutions. First, dilute the concentrated DMSO stock to an intermediate concentration in DMSO, then further dilute into your aqueous buffer.
 - Use of Co-solvents (for in vivo studies): For animal experiments, specific formulations using co-solvents like PEG300 and Tween 80 in combination with saline or PBS are often required to maintain solubility.
 - pH of the Buffer: Cabozantinib's solubility is pH-dependent. Ensure the pH of your final solution is compatible with maintaining solubility, although in physiological buffers, this is often a challenge.

Quantitative Data Summary

Table 1: Solubility of **Cabozantinib S-malate** in Various Solvents

Solvent	Concentration	Conditions	Source
DMSO	100 mg/mL (157.33 mM)	Requires sonication; use fresh DMSO	
DMSO	127 mg/mL (199.81 mM)	Use fresh DMSO	
DMSO	2 mg/mL	Clear solution	
Water	< 0.1 mg/mL	Insoluble	

Table 2: Mole Fraction Solubility of Cabozantinib Malate in DMSO and Water at Different Temperatures

Solvent	Temperature (K)	Mole Fraction Solubility (x 10 ⁻²)
Pure DMSO	318.2	4.38
Pure Water	298.2	2.24 x 10 ⁻⁵
Data adapted from a study on Cabozantinib malate (CBZM)		

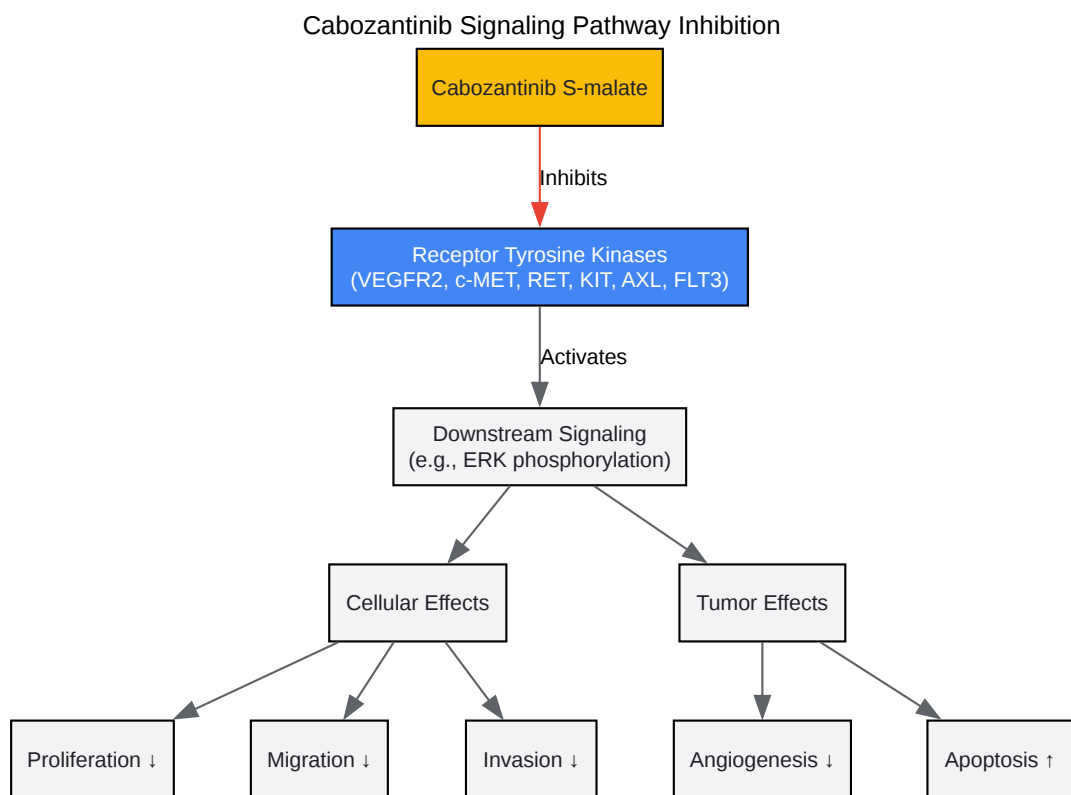
Experimental Protocols

Protocol 1: Preparation of a 10 mM **Cabozantinib S-malate** Stock Solution in DMSO

- Materials:
 - Cabozantinib S-malate** powder
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated pipettes
 - Vortex mixer
 - Ultrasonic water bath
- Procedure: a. Calculate the required mass of **Cabozantinib S-malate** for your desired volume of 10 mM stock solution (Molecular Weight: 635.59 g/mol). For 1 mL of a 10 mM solution, you would need 6.356 mg. b. Weigh the calculated amount of **Cabozantinib S-malate** powder and place it in a sterile vial. c. Add the corresponding volume of fresh, anhydrous DMSO. For 1 mL of stock, add 1 mL of DMSO. d. Vortex the mixture vigorously for 1-2 minutes. e. If the powder is not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minutes. f. Visually inspect the solution to ensure it is clear and free of any

particulate matter. g. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. h. Store the aliquots at -20°C or -80°C.

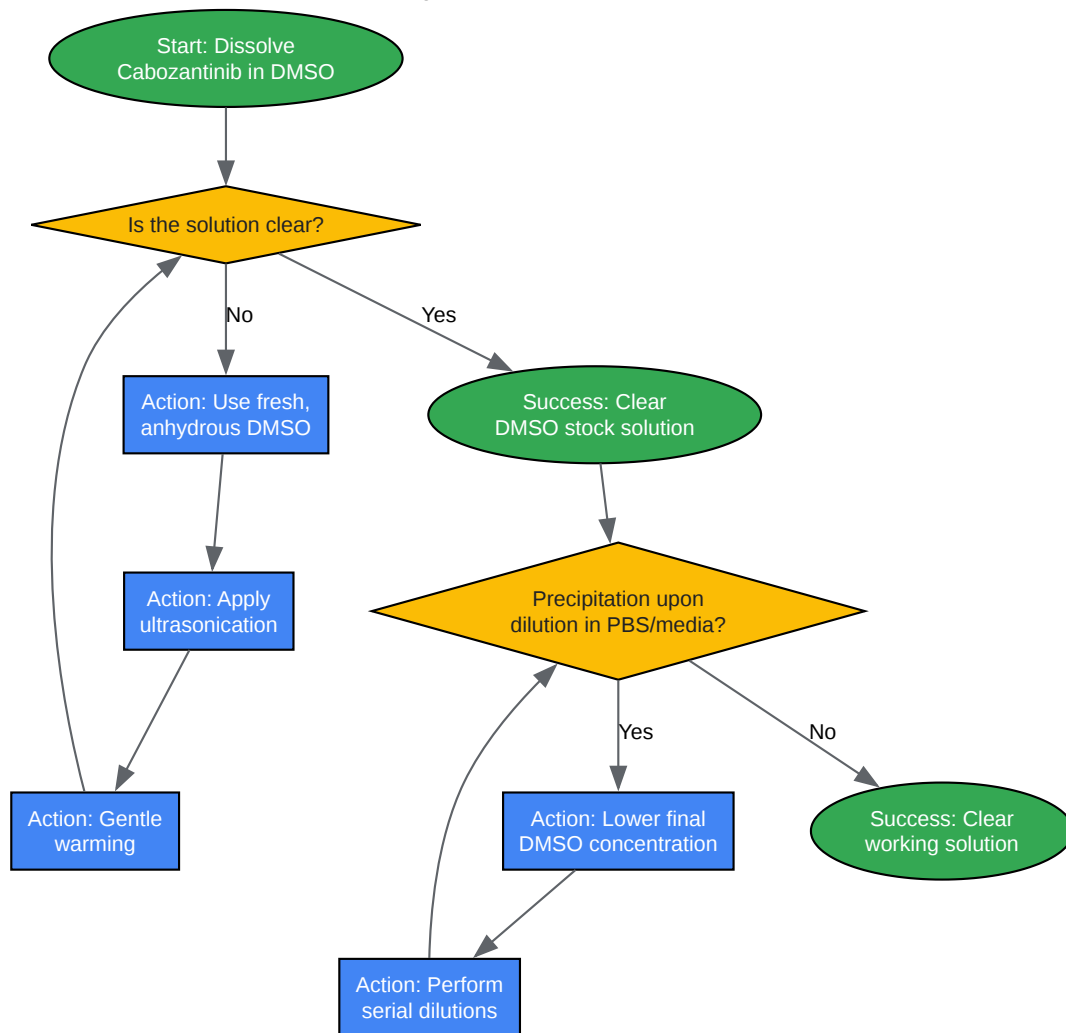
Visualizations

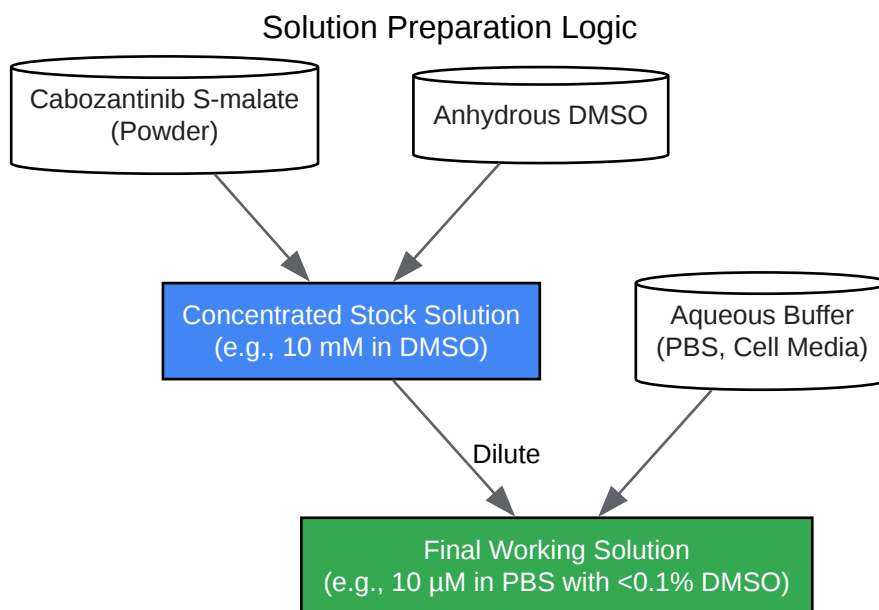


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Caption: Inhibition of multiple receptor tyrosine kinases by Cabozantinib.

Troubleshooting Cabozantinib S-malate Dissolution





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